

# Essential Safety and Logistics for Handling Thiogeraniol

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## Compound of Interest

Compound Name: Thiogeraniol

Cat. No.: B1239506

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **Thiogeraniol**. This document provides comprehensive, procedural guidance for the safe handling, storage, and disposal of **Thiogeraniol**, serving as a critical resource to complement standard laboratory safety protocols.

## Chemical and Physical Properties

Understanding the fundamental properties of **Thiogeraniol** is the first step in safe handling. This data is crucial for risk assessment and for planning experimental procedures.

Table 1: Physical and Chemical Properties of **Thiogeraniol**

Property	Value	Source
Molecular Formula	<b>C<sub>10</sub>H<sub>18</sub>S</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	170.32 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Yellow to orange liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	58°C @ 0.35 mm Hg	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	52.78°C (127.00°F)	<a href="#">[5]</a> <a href="#">[6]</a>
Density	0.903 - 0.921 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>

| Vapor Pressure | 0.047 mmHg @ 25°C (estimated) |[5] |

Table 2: Toxicological Data for **Thiogeraniol**

Metric	Value	Species	Source
LD50 Oral	3,600 mg/kg	Rat	[7]

| LD50 Dermal| > 5,000 mg/kg | Rabbit |[7] |

## Hazard Identification and Personal Protective Equipment (PPE)

**Thiogeraniol** is classified as a flammable liquid and vapor. It may cause skin irritation, an allergic skin reaction, serious eye damage, and respiratory irritation.[1][6][7] Therefore, adherence to strict PPE protocols is mandatory.

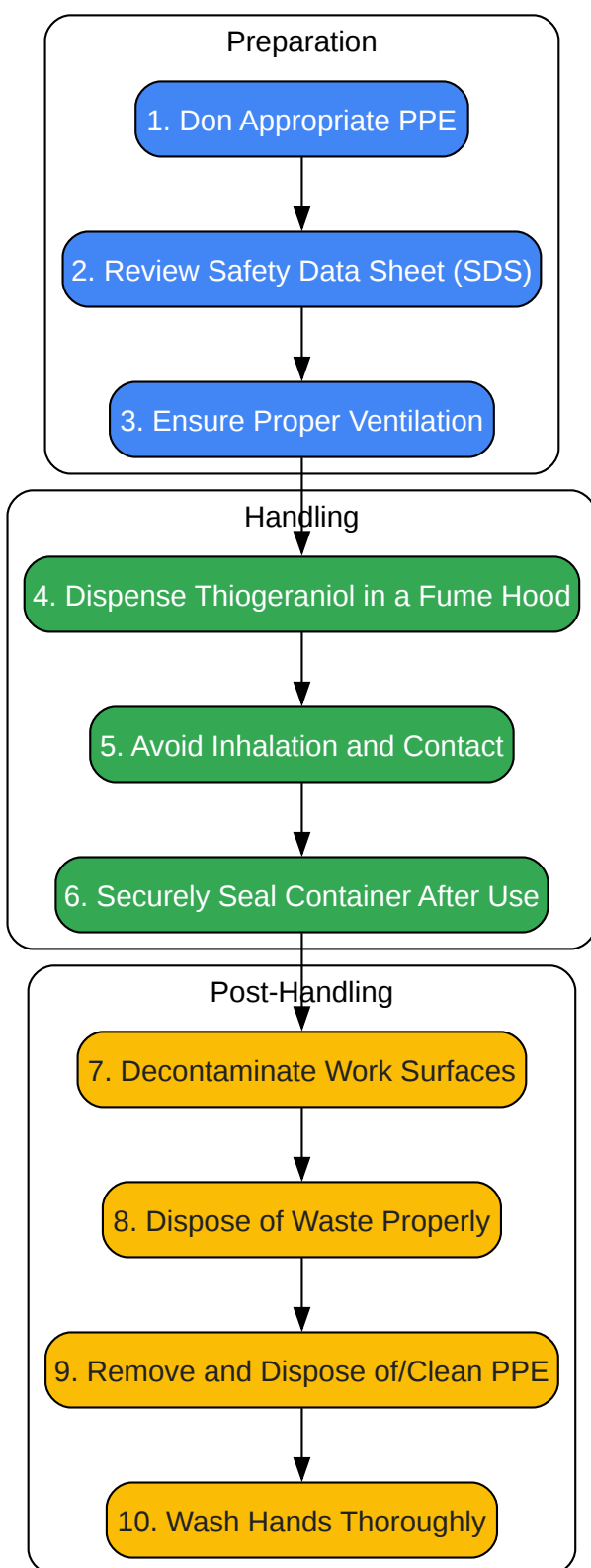
Table 3: Recommended Personal Protective Equipment (PPE) for **Thiogeraniol**

Body Part	Protection	Rationale
Hands	Chemical-resistant gloves (Nitrile recommended)	To prevent skin contact and potential allergic reactions.[5][6][8][9]
Eyes	Safety goggles or a face shield	To protect against splashes that can cause serious eye damage.[5][6][8][10]
Body	Lab coat, coveralls, or a chemical-resistant apron	To protect skin and clothing from spills and splashes.[9][11]

| Respiratory| Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator. | To prevent inhalation of vapors that may cause respiratory irritation.[8][9] |

# Standard Operating Procedure for Handling Thiogeraniol

This workflow outlines the standard procedure for safely using **Thiogeraniol** in a laboratory setting.

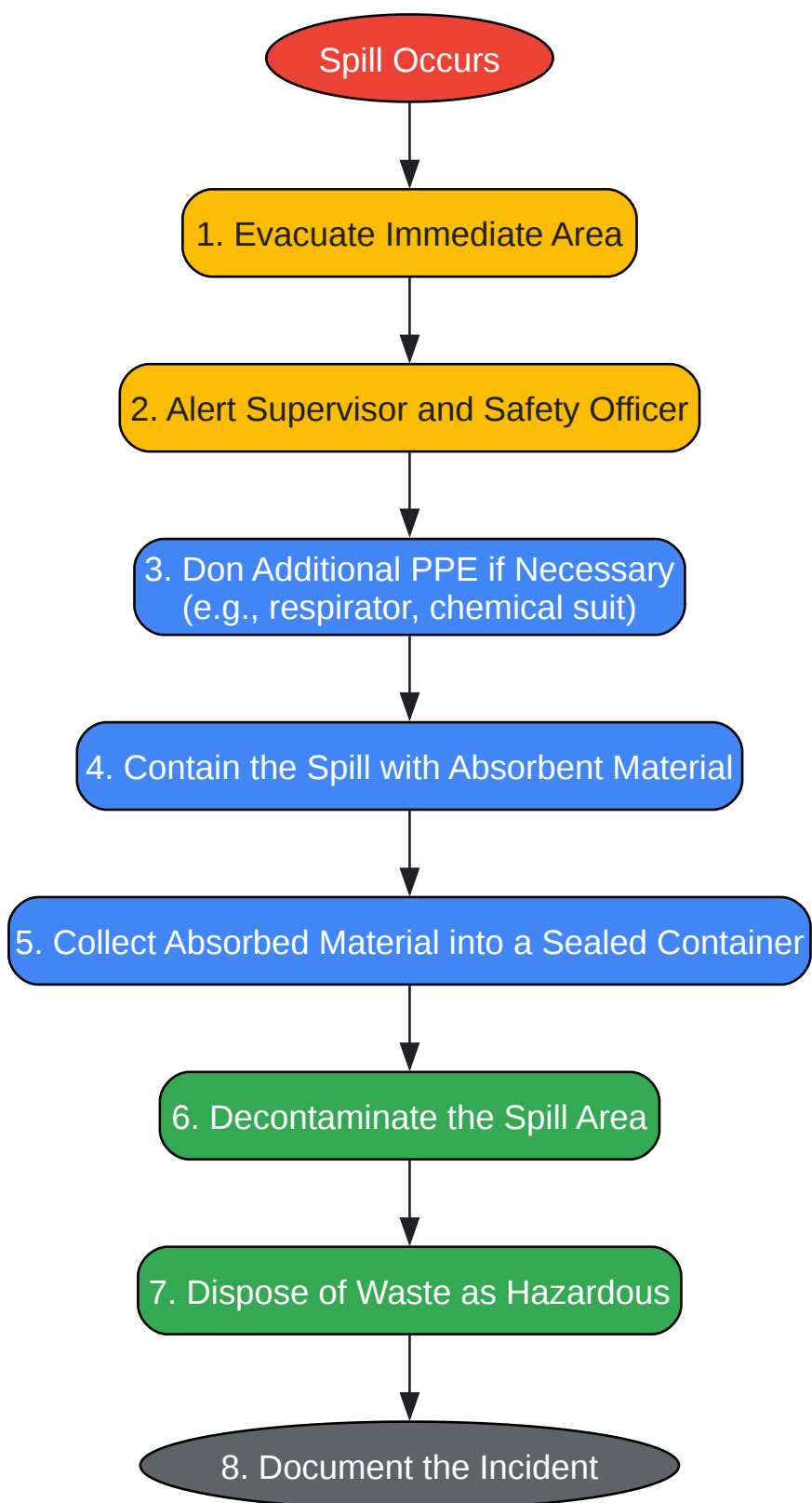


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Standard procedure for handling **Thiogeraniol**.

## Emergency Protocol: Thiogeraniol Spill Response

Immediate and correct response to a spill is critical to mitigate risks. This workflow provides a step-by-step guide for handling a **Thiogeraniol** spill.



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Workflow for responding to a **Thiogeraniol** spill.

## Storage and Disposal Procedures

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)[\[6\]](#)
- For long-term storage, keep at temperatures below -15°C under an inert gas, such as nitrogen, and protect from light.[\[8\]](#)

### Disposal:

- All waste materials, including contaminated absorbents and PPE, should be considered hazardous waste.
- Dispose of contents and container in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[10\]](#)
- A recommended method of disposal is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[8\]](#)

## First Aid Measures

### In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water. If skin irritation or a rash occurs, seek medical advice.[\[8\]](#)[\[10\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)

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## References

- 1. Thiogeraniol | C<sub>10</sub>H<sub>18</sub>S | CID 6365572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Thiogeraniol | 39067-80-6 [smolecule.com]
- 3. CAS 39067-80-6: Thiogeraniol | CymitQuimica [cymitquimica.com]
- 4. Thiogeraniol | 39067-80-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. thiogeraniol, 39067-80-6 [thegoodscentcompany.com]
- 6. thiogeraniol, 39067-80-6 [perflavory.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. biosynth.com [biosynth.com]
- 9. fragranceoilsdirect.co.uk [fragranceoilsdirect.co.uk]
- 10. fishersci.com [fishersci.com]
- 11. sams-solutions.com [sams-solutions.com]
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